Batimastat (Sodium Salt) Technical Support Center: A Guide to Solubility and Handling

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Compound of Interest

Compound Name:	*Batimastat (sodium salt)*
Cat. No.:	*B1663602*

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Welcome to the technical support center for Batimastat (BB-94), a potent, broad-spectrum inhibitor of matrix metalloproteinases (MMPs). This guide is designed for researchers, scientists, and drug development professionals to provide expert insights and practical solutions for the common challenges associated with the solubility and handling of Batimastat, ensuring the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for Batimastat?

Batimastat is a synthetic, peptide-like compound that contains a hydroxamate moiety. This chemical group is critical to its function, as it acts as a potent chelating agent for the zinc ion (Zn^{2+}) located in the catalytic active site of matrix metalloproteinases.[1][2] By binding to this essential zinc cofactor, Batimastat competitively and reversibly inhibits the enzymatic activity of a wide range of MMPs, including MMP-1, -2, -3, -7, and -9, thereby preventing the degradation of extracellular matrix components. This mechanism is fundamental to its use in studying the roles of MMPs in processes like tumor invasion, metastasis, and angiogenesis.[2][3]

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Q2: What is the recommended solvent for preparing Batimastat stock solutions?

Dimethyl sulfoxide (DMSO) is the recommended and most effective solvent for preparing high-concentration stock solutions of Batimastat.[1][4] The compound is practically insoluble in aqueous solutions like water or phosphate-buffered saline (PBS) and shows poor solubility in ethanol.[1] For experimental applications, a concentrated stock in DMSO is the standard starting point, which can then be diluted into aqueous buffers or cell culture media.

Q3: What are the specific solubility limits for Batimastat?

The solubility of Batimastat can vary slightly based on the purity of the compound and the quality of the solvent. However, based on data from multiple suppliers and publications, the following table summarizes its solubility in common laboratory solvents.

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Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	≥ 23.88 mg/mL to 47.76 mg/mL	> 50 mM to 100 mM	The most effective solvent for creating high-concentration stock solutions.[1]
Water	Insoluble	Insoluble	Not suitable for preparing stock solutions.[1]
Ethanol	Insoluble	Insoluble	Not suitable for preparing stock solutions.[1]
10% DMSO in 90% Corn Oil	≥ 2.5 mg/mL	≥ 5.23 mM	A clear solution formulation suitable for in vivo studies.[5]
10% DMSO in 90% Saline with 20% SBE-β-CD	≥ 5 mg/mL	≥ 10.47 mM	A clear solution formulation for in vivo use, leveraging a cyclodextrin to improve solubility.[5]

Note: The molecular weight of Batimastat is 477.64 g/mol .[6] Calculations are based on this value.

Q4: How should I store Batimastat powder and its stock solutions to ensure stability?

Proper storage is crucial to maintain the activity of Batimastat.

- Solid Powder: Store the solid compound at -20°C, protected from light.[6] Under these conditions, the powder is stable for several years.[7]

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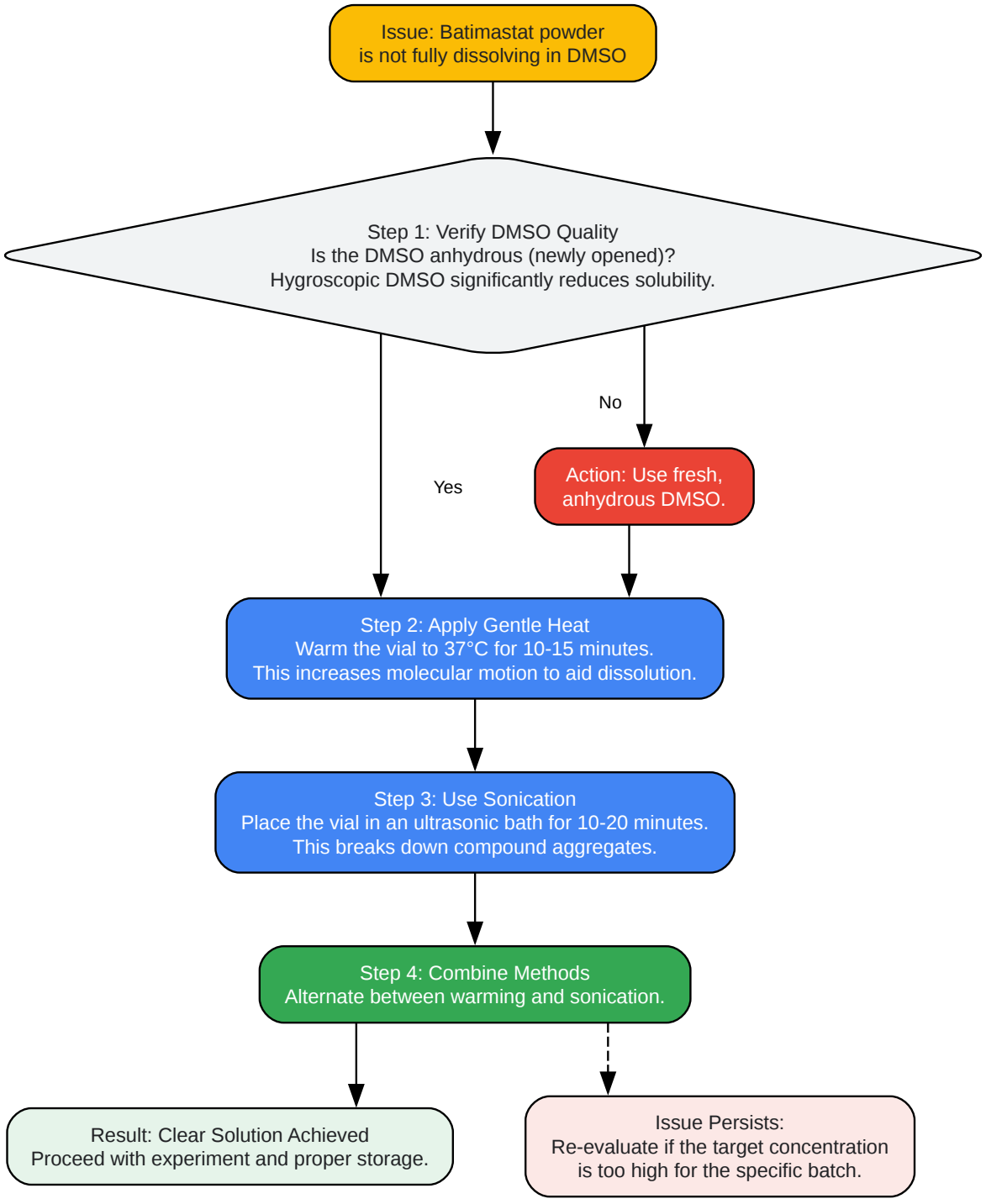
- DMSO Stock Solutions: Following reconstitution in DMSO, it is critical to aliquot the solution into single-use volumes and store them at -20°C or -80°C.[4][6] This practice prevents degradation that can occur with repeated freeze-thaw cycles.[8] Stock solutions are stable for at least 6 months to a year when stored properly.[5][6] For in vivo working solutions, it is always recommended to prepare them fresh on the day of use from a frozen DMSO stock.[5][7]

Troubleshooting Guide: Overcoming Solubility Hurdles

Q5: My Batimastat is not fully dissolving in DMSO, even at concentrations that should be achievable. What steps can I take?

This is a common issue that can almost always be resolved. The underlying cause is typically related to either the kinetics of dissolution or the quality of the solvent. Follow this troubleshooting workflow.

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Caption: Troubleshooting workflow for dissolving Batimastat in DMSO.

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Q6: I successfully made a DMSO stock, but it precipitated when I diluted it into my aqueous cell culture medium. Why did this happen and how can I prevent it?

This phenomenon is known as "solvent-shifting precipitation." Batimastat is highly soluble in the organic solvent DMSO but poorly soluble in aqueous solutions.[1] When you introduce the DMSO stock into your medium, the DMSO rapidly disperses, and the Batimastat is suddenly exposed to an aqueous environment it cannot dissolve in, causing it to crash out of solution.

Causality & Prevention:

- Final Concentration is Key: The most common cause is that the final concentration in the medium is too high.
  - Solution: Perform serial dilutions. First, dilute your DMSO stock into a small volume of medium (e.g., a 1:10 dilution) while vortexing to ensure rapid mixing. Then, add this intermediate dilution to your final culture volume. This gradual reduction in DMSO concentration can help keep the compound in solution. If precipitation still occurs, your final target concentration may be above the aqueous solubility limit.
- Mixing Dynamics: The speed of dilution matters.
  - Solution: Add the Batimastat stock solution dropwise into the culture medium while the medium is being vortexed or stirred vigorously. This prevents localized high concentrations of the compound from forming before it has a chance to disperse.
- Protein Stabilization: Components in the medium can help.
  - Solution: If your experimental design allows, ensure your medium contains fetal bovine serum (FBS). Proteins like albumin in FBS can bind to hydrophobic compounds, acting as carriers and helping to prevent precipitation.
- In Vivo Formulations: For animal studies, direct dilution into PBS is often problematic.

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- Solution: Utilize established in vivo formulations that use co-solvents or excipients to create stable suspensions or solutions. Examples include vehicles containing PEG300, Tween-80, or SBE-β-CD.[5][7][8] These agents are specifically designed to improve the solubility and bioavailability of poorly water-soluble compounds.

Experimental Protocol

Protocol: Preparation of a 10 mM Batimastat Stock Solution in DMSO

This protocol provides a reliable method for preparing a standard 10 mM stock solution for use in in vitro assays.

Materials:

- **Batimastat (sodium salt)** powder (MW: 477.64 g/mol)
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Ultrasonic bath (optional)

Methodology:

- Pre-Calculation: Determine the mass of Batimastat required.
  - For 1 mL of a 10 mM solution:
  - Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol) × 1000 (mg/g)
  - Mass (mg) = 0.010 mol/L × 0.001 L × 477.64 g/mol × 1000 mg/g = 4.78 mg

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- Weighing: Carefully weigh out 4.78 mg of Batimastat powder and place it into a sterile vial.
  - Expert Tip: Perform weighing in a chemical fume hood or on a balance with a draft shield to ensure accuracy and safety.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the vial containing the Batimastat powder.
- Dissolution:
  - Cap the vial securely and vortex vigorously for 1-2 minutes.
  - Visually inspect the solution against a light source. If any solid particles remain, proceed to the troubleshooting steps.
  - Warm the vial at 37°C for 10 minutes, followed by vortexing.[1]
  - If needed, sonicate the vial for 10-15 minutes until the solution is completely clear.[5]
- Aliquoting and Storage:
  - Once a clear, homogenous solution is achieved, dispense the stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile, low-retention microcentrifuge tubes or cryogenic vials.
  - Trustworthiness Check: Aliquoting is a critical self-validating step. It ensures that the main stock is not compromised by repeated temperature changes and minimizes the risk of contamination, preserving the compound's integrity for future experiments.[6][8]
- Freezing: Immediately store the aliquots at -20°C or -80°C, protected from light.[4] Label the vials clearly with the compound name, concentration, and date of preparation.

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